

roxindole hydrochloride forced swimming test procedure

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Compound Focus: Roxindole Hydrochloride

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Forced Swim Test Protocol Overview

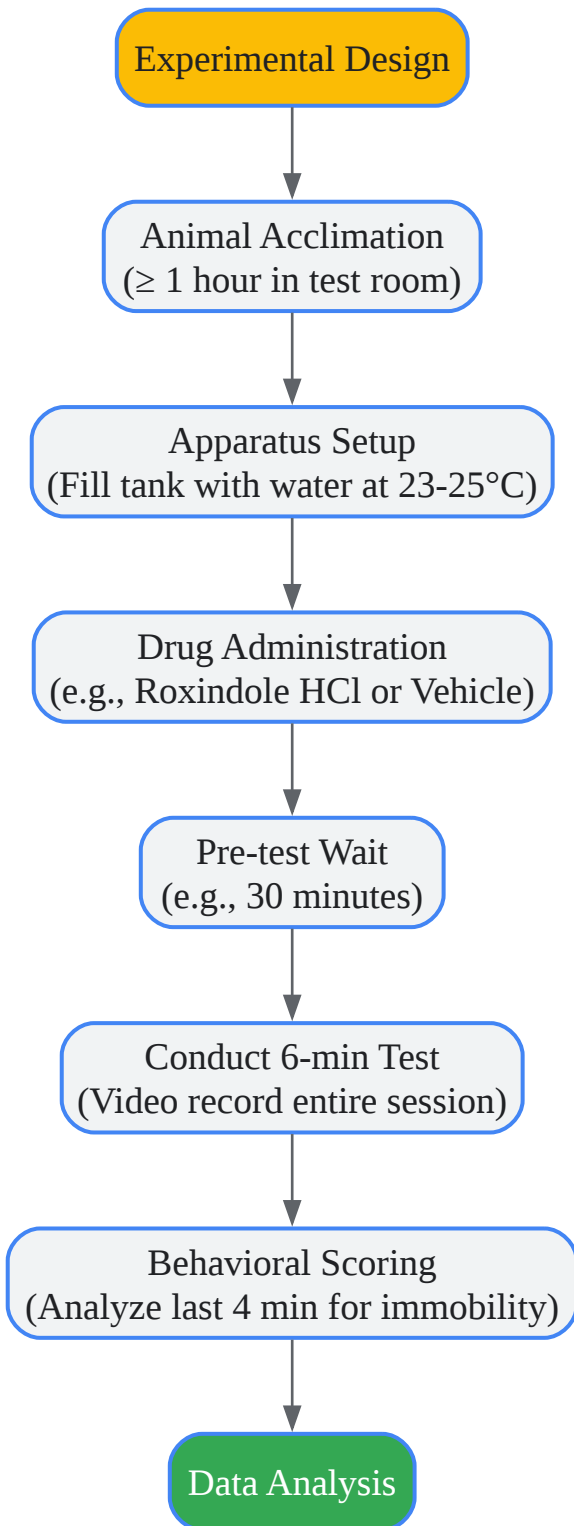
The Forced Swim Test (FST) is a widely used preclinical model for assessing antidepressant-like activity in rodents [1]. The following is a generalized protocol for mice, which can serve as a template. You would need to determine the specific parameters for **roxindole hydrochloride**, such as the optimal dosing schedule and concentration.

Generalized Mouse Forced Swim Test Protocol

Category	Specification
Test Principle	Animals are placed in an inescapable water-filled tank; immobility time is measured as an indicator of behavioral despair, which is reduced by antidepressant compounds [2] [1].
Animals	Male adult mice (e.g., 25-30 g) [3]. Strain (e.g., Swiss, C57BL/6J) is a critical factor influencing baseline behavior and drug response [4] [5].
Apparatus	Transparent cylindrical tanks (e.g., 20 cm diameter, 30 cm height) [2].
Water	Tap water, maintained at 23-25°C [2]. Depth should prevent the mouse from touching the bottom (e.g., 15 cm) [2].

Category	Specification
Procedure	A single 6-minute session. The test is typically video-recorded , and the last 4 minutes are analyzed for immobility [2] [1].
Behavioral Analysis	Immobility: Floating with only movements necessary to keep the head above water. Mobility: Active swimming or climbing movements [2] [1].
Key Controls	Acclimation to test room; dividers between tanks; white noise to mask sudden sounds; gentle drying and warming post-test [2].

This general workflow can be visualized as follows:



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Roxindole Research Context

The search results indicate that roxindole (EMD 49980) has been investigated for its potential antidepressant activity, but a detailed, standalone FST protocol was not available.

- **Pharmacological Profile:** A 1997 study characterized roxindole as a **dopamine autoreceptor agonist** that also inhibits serotonin (5-HT) uptake and shows **5-HT2A antagonistic** activity [6]. This multi-modal mechanism is relevant to its antidepressant-like effects.
- **Indirect Supporting Evidence:** Other studies support the role of dopamine receptors in the FST. For instance, the antidepressant-like effect of the D2/D3 receptor agonist quinpirole in the FST suggests that roxindole's action on dopamine receptors could be a key mechanism [7].

Filling the Information Gaps

To develop a definitive application note for **roxindole hydrochloride**, you would need to consult the primary literature and potentially conduct pilot studies. Key parameters to determine are summarized below.

Key Parameters for a Roxindole HCl FST Study

Parameter	Status from Search Results	Information Required
Effective Dose	Not specified for FST.	Requires empirical determination (e.g., 1, 5, 10 mg/kg).
Dosing Schedule	Not available.	Must be defined: acute vs. chronic/subchronic administration.
Administration Route	Not specified for FST.	Common routes are intraperitoneal (i.p.) or subcutaneous (s.c.).
Timing of Administration	Not available.	Time between last drug injection and FST (e.g., 30, 60 minutes).
Vehicle	Not specified for FST.	A suitable solvent for roxindole HCl must be identified and used.

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